

Technical Monograph: (4S)-1-Cbz-4-hydroxy-azepane

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Compound of Interest

Compound Name: (4S)-N-Cbz-4-hydroxy-azepane

CAS No.: 1292324-55-0

Cat. No.: B3342159

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CAS 1292324-55-0 | Chiral Scaffold for Drug Development

Chemical Identity & Core Properties

This compound serves as a protected, chiral seven-membered ring intermediate. Its primary utility lies in introducing the azepane ring with defined stereochemistry at the C4 position, a structural motif found in V1a receptor antagonists like Balovaptan.

Property	Specification
Chemical Name	Benzyl (4S)-4-hydroxyazepane-1-carboxylate
CAS Number	1292324-55-0
Synonyms	(S)-1-N-Cbz-4-hydroxyazepane; (S)-1-CBZ-Hexahydro-1H-azepin-4-ol
Molecular Formula	C ₁₄ H ₁₉ NO ₃
Molecular Weight	249.31 g/mol
Chiral Center	C4 (S-configuration)
Appearance	Viscous colorless to pale yellow oil (often solidifies upon high purity/cooling)
Solubility	Soluble in DCM, MeOH, EtOAc, DMSO; Insoluble in water
Related CAS	(R)-Enantiomer: 1017575-76-3 Racemic: 648418-25-1 Ketone Precursor: 1208-75-9

Synthesis & Production Methodologies

The synthesis of (4S)-1-Cbz-4-hydroxy-azepane requires strict stereocontrol. While racemic synthesis followed by chiral resolution is possible, modern process chemistry favors Asymmetric Transfer Hydrogenation (ATH) or Biocatalytic Reduction of the corresponding ketone.

A. Precursor Preparation: 1-Cbz-4-oxoazepane

Before the chiral step, the ketone core must be assembled.

- **Starting Material:** 1-Benzyl-4-piperidone (or similar commercially available piperidones) can be ring-expanded, but a more direct route often employs Ring-Closing Metathesis (RCM) or Dieckmann condensation of diesters followed by decarboxylation.
- **Protection:** The nitrogen is protected with a Carboxybenzyl (Cbz) group using Benzyl chloroformate (Cbz-Cl) and a base (Na₂CO₃) to yield 1-Cbz-4-oxoazepane (CAS 1208-75-9).

B. Core Protocol: Asymmetric Transfer Hydrogenation (ATH)

This protocol describes the reduction of the ketone to the (S)-alcohol using a Ruthenium-Noyori catalyst. This method is preferred for its scalability and high enantiomeric excess (ee).

Reagents:

- Substrate: 1-Cbz-4-oxoazepane (1.0 eq)
- Catalyst: RuCl (0.5 - 1.0 mol%)
- Hydrogen Source: Formic acid / Triethylamine (5:2 azeotropic mixture)
- Solvent: Dichloromethane (DCM) or Methanol (MeOH)

Step-by-Step Methodology:

- Inertion: Purge a reaction vessel with nitrogen.
- Dissolution: Dissolve 1-Cbz-4-oxoazepane in degassed DCM (0.5 M concentration).
- Catalyst Addition: Add RuCl. Note: The (S,S)-ligand typically yields the (S)-alcohol, but this must be empirically verified as ligand-substrate matching can vary.
- Initiation: Add the Formic acid/TEA mixture dropwise at 0°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 12–24 hours. Monitor consumption of ketone via TLC (SiO₂; Hexane:EtOAc 7:3) or HPLC.
- Quench & Workup: Wash the reaction mixture with water (2x) and brine (1x). Dry the organic layer over Na₂SO₄.
- Purification: Concentrate under reduced pressure. Purify via flash column chromatography (Gradient: 10% → 40% EtOAc in Hexanes) to isolate the pure (S)-enantiomer.

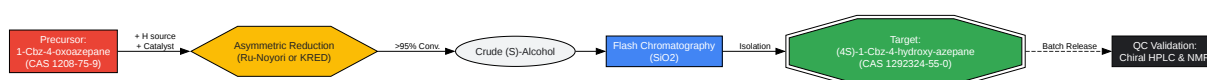
C. Alternative: Biocatalytic Reduction (KRED)

For higher optical purity (>99% ee), Ketoreductases (KREDs) are employed.

- Enzyme: Screen KRED panels (e.g., Codexis or similar libraries) for (S)-selectivity.
- Cofactor: NADPH (regenerated via Glucose Dehydrogenase/Glucose).
- Condition: Aqueous buffer (pH 7.0) with DMSO co-solvent (10%).

Visualization of Synthesis Workflow

The following diagram illustrates the logic flow from the ketone precursor to the final chiral scaffold, including critical quality control checkpoints.



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Caption: Logical workflow for the stereoselective synthesis of (4S)-1-Cbz-4-hydroxy-azepane from its ketone precursor.

Applications in Drug Discovery

The (4S)-1-Cbz-4-hydroxy-azepane scaffold is a privileged structure in medicinal chemistry, primarily due to the conformational flexibility of the seven-membered ring combined with the rigid stereocenter.

Case Study: Balovaptan (V1a Receptor Antagonist)

Balovaptan (RG7314) is a vasopressin 1a (V1a) receptor antagonist developed by Roche for autism spectrum disorders and PTSD.

- Role of the Scaffold: The azepane ring mimics the spatial arrangement of peptide turns found in the native vasopressin ligand.

- Stereochemistry Criticality: The (S)-configuration of the hydroxyl group (often derivatized into an ether or amine in the final drug) is essential for high-affinity binding to the V1a receptor pocket. The (R)-enantiomer typically shows significantly reduced potency (e.g., >100-fold loss in).

Other Applications

- Cathepsin K Inhibitors: Azepane nitriles derived from this alcohol are explored for osteoporosis treatment.
- Glycomimetics: Polyhydroxylated azepanes (derived from further oxidation of the ring) act as iminosugar mimics, inhibiting glycosidases.

Quality Control & Validation (Self-Validating Protocols)

To ensure the integrity of this building block, the following QC parameters must be met.

A. Enantiomeric Excess (ee) Determination[5]

- Method: Chiral HPLC.
- Column: Chiralpak AD-H or OD-H (4.6 x 250 mm).
- Mobile Phase: Hexane : Isopropanol (90:10 to 80:20).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm (amide absorption).
- Acceptance Criteria: ee > 98.0%.

B. Structural Confirmation

- ¹H NMR (400 MHz, CDCl₃): Diagnostic signals include the benzylic protons of Cbz (~5.1 ppm, s, 2H), the aromatic protons (7.30-7.40 ppm, m, 5H), and the carbinol proton at C4

(~3.9 ppm, multiplet). The splitting pattern of the C4 proton helps confirm the ring conformation but not absolute configuration (requires chiral HPLC or Mosher ester analysis).

- Mass Spectrometry: ESI+ $[M+H]^+ = 250.14$.

References

- Roche (F. Hoffmann-La Roche AG). (2018). Balovaptan (RG7314) Clinical Data & Structure.
- BenchChem. (2025). Synthesis of Azepane-Based Scaffolds: Application Notes and Protocols.
- Sigma-Aldrich. (2024). Benzyl 4-hydroxyazepane-1-carboxylate Product Data.
- National Institutes of Health (NIH). (2020). Discovery of Balovaptan, a Vasopressin 1a Receptor Antagonist.
- BLD Pharm. (2024). Chemical Properties of Benzyl (S)-4-hydroxyazepane-1-carboxylate (CAS 1292324-55-0).
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